

An In-Depth Technical Guide to Retinoyl Chloride: Structure, Synthesis, and Application

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Compound of Interest

Compound Name: *retinoyl chloride*

CAS No.: 53839-60-4

Cat. No.: B056931

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This guide provides a comprehensive technical overview of **retinoyl chloride**, a highly reactive intermediate crucial for the synthesis of a wide array of retinoids used in pharmaceutical and cosmetic research and development. This document is intended for researchers, scientists, and drug development professionals, offering in-depth insights into its structure, properties, synthesis, and handling, grounded in scientific literature and established laboratory practices.

Executive Summary: The Significance of a Reactive Intermediate

Retinoyl chloride is the acyl chloride derivative of retinoic acid, a metabolite of vitamin A.[1][2] Its significance in synthetic chemistry lies in the highly reactive acyl chloride functional group, which allows for the facile formation of esters and amides.[1][2] This reactivity makes it an indispensable precursor for creating novel retinoid derivatives with tailored biological activities, improved stability, or reduced side effects compared to the parent retinoic acid. However, this high reactivity also brings challenges in its synthesis, handling, and stability, necessitating a thorough understanding of its chemical nature. This guide aims to provide that understanding, enabling its effective and safe utilization in a research and development setting.

Molecular Structure and Physicochemical Properties

Retinoyl chloride's structure is characterized by a β -ionone ring, a polyene chain with conjugated double bonds, and a terminal acyl chloride group. The most common and biologically relevant isomer is all-trans-**retinoyl chloride**.

Chemical Identification and Nomenclature

Property	Value	Source
IUPAC Name	(2E,4E,6E,8E)-3,7-dimethyl-9-(2,6,6-trimethylcyclohexen-1-yl)nona-2,4,6,8-tetraenoyl chloride	PubChem
Synonyms	Retinoic acid chloride, all-trans-Retinoyl chloride, Vitamin A acid chloride	[3]
CAS Number	53839-60-4	[1][4][5]
Molecular Formula	C ₂₀ H ₂₇ ClO	[1][5]
Molecular Weight	318.88 g/mol	[5]

Physicochemical Properties

Retinoyl chloride is typically a yellow to orange solid or liquid, depending on its purity.[1][2][4] It is soluble in most organic solvents.[2] Due to its high reactivity, specific physical constants such as melting and boiling points are not consistently reported in the literature.

A critical property of **retinoyl chloride** is its instability. It is highly sensitive to moisture, readily hydrolyzing back to retinoic acid.[1][4] Furthermore, exposure to light, heat, oxygen, and bases can lead to rapid decomposition and polymerization.[6] This necessitates careful handling and storage under anhydrous and inert conditions.

Spectroscopic Characterization

Definitive spectroscopic data for **retinoyl chloride** is not widely published due to its instability. However, based on the known spectra of its precursor, all-trans-retinoic acid, and general principles of spectroscopy, the following characteristics can be anticipated.

Infrared (IR) Spectroscopy

The IR spectrum of **retinoyl chloride** is expected to show characteristic peaks for its functional groups. A strong absorption band for the C=O stretch of the acyl chloride would be present, typically in the range of 1770-1815 cm^{-1} , which is at a higher wavenumber than the C=O stretch of the corresponding carboxylic acid. The conjugated C=C bonds of the polyene chain would exhibit stretching vibrations between 1555 and 1650 cm^{-1} .^{[7][8]} The trans double bonds are expected to show absorbance in the 955-990 cm^{-1} region.^{[7][8]}

Nuclear Magnetic Resonance (NMR) Spectroscopy

While specific experimental NMR data for **retinoyl chloride** is scarce, the ^1H and ^{13}C NMR spectra would be similar to that of all-trans-retinoic acid, with notable differences in the chemical shifts of the protons and carbons near the acyl chloride group.

- ^1H NMR: The vinylic and methyl protons on the polyene chain would appear in the downfield region, similar to those in retinoic acid. The proton on the carbon adjacent to the carbonyl group would likely experience a downfield shift compared to its position in retinoic acid due to the electron-withdrawing effect of the chlorine atom.
- ^{13}C NMR: The most significant change would be the chemical shift of the carbonyl carbon, which in acyl chlorides typically appears further downfield (around 160-180 ppm) compared to carboxylic acids. The other carbons in the polyene chain and the β -ionone ring would have chemical shifts comparable to those in all-trans-retinoic acid.

Mass Spectrometry

The mass spectrum of **retinoyl chloride** would show a molecular ion peak corresponding to its molecular weight. The fragmentation pattern would likely involve the loss of the chlorine atom and subsequent fragmentation of the polyene chain. In-source fragmentation in APCI-MS might lead to the observation of a parent ion at m/z 269.2, representing the neutral loss of the acyl chloride group and water.^[9]

Synthesis of Retinoyl Chloride

The synthesis of **retinoyl chloride** is a critical step in the preparation of many synthetic retinoids. The primary method involves the conversion of retinoic acid using a chlorinating agent.

Causality Behind Experimental Choices

The choice of chlorinating agent and reaction conditions is paramount due to the sensitivity of the retinoid structure. Stronger reagents or prolonged reaction times can lead to polymerization and degradation of the polyene chain. Thionyl chloride (SOCl_2) is a commonly used reagent because it reacts with the carboxylic acid to form the acyl chloride, with the byproducts (SO_2 and HCl) being gaseous, which helps to drive the reaction to completion.^[10] The use of a catalyst, such as dimethylformamide (DMF), can facilitate the reaction, likely through the formation of the Vilsmeier reagent in situ.

Experimental Protocol: Synthesis of all-trans-Retinoyl Chloride

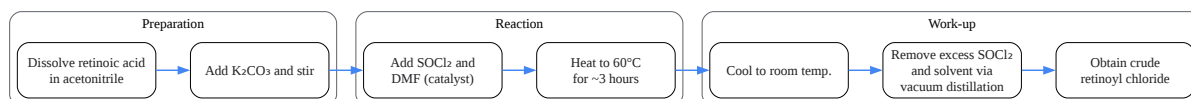
This protocol is adapted from a patented procedure and should be performed by trained personnel in a well-ventilated fume hood.

Materials:

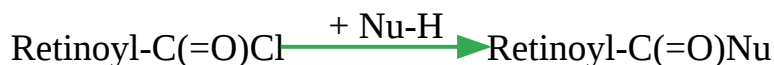
- all-trans-Retinoic acid
- Thionyl chloride (SOCl_2)
- Dimethylformamide (DMF, anhydrous)
- Acetonitrile (anhydrous)
- Potassium carbonate (anhydrous)
- Round-bottom flask with a magnetic stirrer
- Reflux condenser

- Inert atmosphere (Nitrogen or Argon)
- Rotary evaporator

Workflow Diagram:



Nu-H



HCl

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Caption: General nucleophilic acyl substitution of **retinoyl chloride**.

Synthesis of Retinamides

A prominent application of **retinoyl chloride** is in the synthesis of retinamides, such as N-(4-hydroxyphenyl)retinamide (4-HPR or Fenretinide), a promising cancer chemopreventive agent. [\[11\]](#) Experimental Protocol: Synthesis of N-(4-hydroxyphenyl)retinamide (Conceptual)

- The crude **retinoyl chloride**, prepared as described in section 4.2, is dissolved in an anhydrous aprotic solvent (e.g., dichloromethane or tetrahydrofuran) under an inert atmosphere.
- In a separate flask, 4-aminophenol is dissolved in an anhydrous solvent, often with a non-nucleophilic base (e.g., pyridine or triethylamine) to scavenge the HCl byproduct.
- The solution of **retinoyl chloride** is added dropwise to the 4-aminophenol solution at a low temperature (e.g., 0°C) to control the reaction rate and minimize side reactions.
- The reaction mixture is allowed to warm to room temperature and stirred until the reaction is complete (monitored by TLC or LC-MS).
- The product is then isolated through an appropriate work-up procedure, which may involve washing with dilute acid and base to remove unreacted starting materials and byproducts, followed by purification by crystallization or column chromatography.

Synthesis of Retinoyl Esters

Retinoyl chloride readily reacts with alcohols to form retinoyl esters. These esters are often more stable and less irritating than retinoic acid, making them suitable for cosmetic applications. [1][2]The reaction proceeds similarly to the synthesis of amides, with an alcohol used as the nucleophile in the presence of a base.

Conclusion: A Key Building Block in Retinoid Chemistry

Retinoyl chloride, despite its inherent instability, is a cornerstone intermediate in the synthesis of advanced retinoid derivatives. Its high reactivity, when properly managed, provides a powerful tool for medicinal chemists and drug development professionals to create novel compounds with enhanced therapeutic profiles. A thorough understanding of its structure, careful execution of its synthesis, and strict adherence to safety and handling protocols are essential for leveraging the full potential of this valuable synthetic building block. This guide serves as a foundational resource for researchers embarking on the chemical exploration of new frontiers in retinoid science.

References

- CA2167582A1 - Process for the preparation of n-(4-hydroxyphenyl)
- Cas 53839-60-4, **Retinoyl chloride** - LookChem. (URL not available)
- Stereoselective Synthesis of (R)-all-trans-13,14-Dihydroretinol and -Retinoic Acid. (URL not available)
- ¹H NMR Spectrum (1D, 600 MHz, CDCl₃, experimental) (HMDB0001358). (URL not available)
- Stereoselective Synthesis of (R)-all-trans-13,14-Dihydroretinol and -Retinoic Acid - PMC. (URL not available)
- Synthesis and Preliminary Chemotherapeutic Evaluation of the Fully C-Linked Glucuronide of N-(4-Hydroxyphenyl) retinamide (4-HPR) - NIH. (URL not available)
- ¹H NMR Spectrum (1D, 600 MHz, CDCl₃, experimental) (HMDB0001852)
- ¹³C NMR Spectrum (1D, 125 MHz, H₂O, experimental) (HMDB0000883). (URL not available)
- Identification of All-trans-Retinol:All-trans-13,14-dihydroretinol Saturase* - PMC - NIH. (URL not available)
- Absence of Isomerization of Retinyl Palmitate, Retinol, and Retinal in Chlorinated and Nonchlorinated Solvents Under Gold Light | Journal of AOAC INTERNATIONAL | Oxford Academic. (URL not available)
- Fig. 4. Comparison of biological and synthetic retinoid mass spectra....
- KR101002795B1 - Novel retinyl ascorbate compounds and preparation method thereof - Google P
- Quantification of All-Trans Retinoic Acid by Liquid Chromatography–Tandem Mass Spectrometry and Association with Lipid Profile in Patients with Type 2 Diabetes - PubMed Central. (URL not available)
- Cas 53839-60-4, **Retinoyl chloride** - LookChem. (URL not available)
- Infrared spectroscopy of retinoids - PubMed. (URL not available)
- LChemical and physic characteristics i - IARC Public
- Retinoid stability and degradation kinetics in commercial cosmetic products - PubMed. (URL not available)
- N-(4-Hydroxyphenyl)
- LC-MS Analysis of trans-Retinoic Acid - Waters Corpor
- Procedure - Organic Syntheses. (URL not available)
- Chemical synthesis of all-trans retinoyl beta-glucuronide - PubMed. (URL not available)
- One-Step, Low-Cost, Operator-Friendly, and Scalable Procedure to Synthesize Highly Pure N-(4-ethoxyphenyl)-retinamide in Quantitative Yield without Purification Work-Up - MDPI. (URL not available)

- Retinoic acid(302-79-4) 1H NMR spectrum - ChemicalBook. (URL not available)
- EP0261911B1 - Process for preparing **retinoyl chlorides** - Google P
- Synthesis and Properties of Some 13-cis- And All-Trans-Retinamides - PubMed. (URL not available)
- Structure Elucidation of Retinoids in Biological Samples Using Postsource Decay Laser Desorption/Ionization Mass Spectrometry after High-Performance Liquid Chromatography Separation | Request PDF - ResearchG
- Interaction of ethanol with retinol and retinoic acid in RAR beta and GAP-43 expression. (URL not available)
- EP1125921A1 - Process for the preparation of retinol and intermediates therefor - Google P
- An HPLC-MS/MS method for the separation of α -retinyl esters from retinyl esters - PMC - PubMed Central. (URL not available)
- Effects of ethanol on biotransformation of all-trans-retinol and all-trans-retinal to all-trans-retinoic acid in rat conceptual cytosol - PubMed. (URL not available)
- Table of Characteristic IR Absorptions. (URL not available)
- Interpreting Infrared Spectra - Specac Ltd. (URL not available)
- Showing NP-Card for 13-cis retinol (NP0169741). (URL not available)
- Infrared Spectroscopy - MSU chemistry. (URL not available)
- Purification techniques for products of decanoyl chloride synthesis - Benchchem. (URL not available)
- US2817686A - Process for converting alcohols to chlorides - Google P
- Interpretation of Infrared Spectra, A Practical Approach - Wiley Analytical Science. (URL not available)
- Alcohol to Chloride - Common Conditions. (URL not available)
- Retinol/ethanol drug interaction during acute alcohol intoxication in mice involves inhibition of retinol metabolism to retinoic acid by alcohol dehydrogenase - PubMed. (URL not available)

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Sources

- [1. An unhydrolyzable analogue of N-\(4-hydroxyphenyl\)retinamide. synthesis and preliminary biological studies - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)

- [2. lookchem.com \[lookchem.com\]](#)
- [3. Human Metabolome Database: 1H NMR Spectrum \(1D, 600 MHz, CDCl3, experimental\) \(HMDB0001358\) \[hmdb.ca\]](#)
- [4. Retinoic acid\(302-79-4\) 1H NMR \[m.chemicalbook.com\]](#)
- [5. Synthesis and properties of some 13-cis- and all-trans-retinamides - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [6. s3.eu-west-3.amazonaws.com \[s3.eu-west-3.amazonaws.com\]](#)
- [7. Human Metabolome Database: 13C NMR Spectrum \(1D, 125 MHz, H2O, experimental\) \(HMDB0000883\) \[hmdb.ca\]](#)
- [8. Infrared spectroscopy of retinoids - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [9. An HPLC-MS/MS method for the separation of \$\alpha\$ -retinyl esters from retinyl esters - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [10. EP1125921A1 - Process for the preparation of retinol and intermediates therefor - Google Patents \[patents.google.com\]](#)
- [11. N-\(4-Hydroxyphenyl\)retinamide, a new retinoid for prevention of breast cancer in the rat - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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